

ETP-46464: Application in Lung Cancer Research

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Compound of Interest

Compound Name: ETP-46464

Cat. No.: B15618628

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Application Notes

ETP-46464 is a potent and selective inhibitor of the Ataxia-Telangiectasia and Rad3-related (ATR) kinase, a critical component of the DNA damage response (DDR) pathway.^[1] In the context of lung cancer, particularly small cell lung cancer (SCLC) and non-small cell lung cancer (NSCLC) with specific genetic backgrounds, **ETP-46464** presents a promising therapeutic strategy by exploiting the concept of synthetic lethality.

Mechanism of Action:

ETP-46464 primarily functions by inhibiting the ATR kinase, which plays a pivotal role in resolving replication stress and repairing DNA damage. By inhibiting ATR, **ETP-46464** prevents the phosphorylation and activation of its downstream effector, Checkpoint Kinase 1 (Chk1).^[2] ^[3] This abrogation of the ATR-Chk1 signaling cascade leads to the accumulation of DNA damage, cell cycle checkpoint failure, and ultimately, mitotic catastrophe and apoptosis in cancer cells.^{[1][4]}

Furthermore, **ETP-46464** exhibits inhibitory activity against other key cellular kinases, including the mammalian target of rapamycin (mTOR) and DNA-dependent protein kinase (DNA-PK).[1][5] Inhibition of the PI3K/AKT/mTOR pathway can suppress tumor cell growth, proliferation, and survival.[6] The inhibition of DNA-PK, a key enzyme in the non-homologous end joining (NHEJ) DNA repair pathway, can further enhance the cytotoxic effects of DNA damaging agents.[7][8][9]

Therapeutic Rationale in Lung Cancer:

The application of **ETP-46464** in lung cancer is particularly relevant in tumors characterized by:

- **High Replication Stress:** SCLC is known to have a high degree of replication stress, making it inherently more dependent on the ATR pathway for survival.[10][11]
- **Defects in other DDR Pathways:** Tumors with mutations in genes like ATM or TP53 are often more reliant on ATR for DNA repair and survival, creating a synthetic lethal vulnerability that can be exploited by **ETP-46464**. [3]
- **Combination Therapies:** **ETP-46464** has demonstrated synergistic effects when combined with conventional chemotherapeutic agents that induce DNA damage, such as cisplatin and gemcitabine.[3][12] This combination can enhance tumor cell killing and potentially overcome drug resistance.

Data Presentation

Table 1: Kinase Inhibitory Profile of **ETP-46464**

Kinase Target	IC50 (nM)
ATR	14 - 25
mTOR	0.6
DNA-PK	36
PI3Kα	170
ATM	545

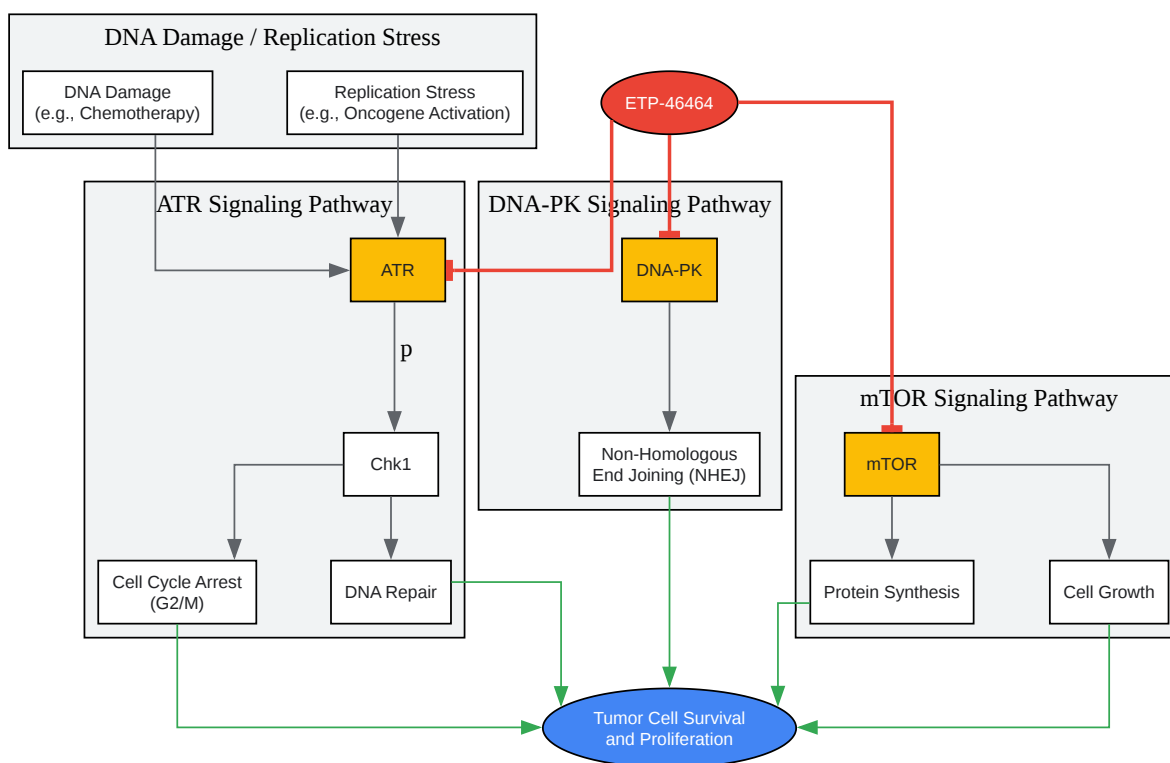
(Data sourced from multiple references indicating a range of reported IC50 values)[1][5]

Table 2: Cellular Activity of **ETP-46464** in Cancer Cell Lines

Cell Line Type	Assay	Endpoint	Effective Concentration	Reference
Lung Cancer Cell Lines	Western Blot	Inhibition of gemcitabine-induced Chk1 Ser345 phosphorylation	Not specified	[2]
Ovarian, Endometrial, Cervical Cancer	Cell Viability	LD50	10.0 ± 8.7 µM	[5]
General Cancer Cell Lines	Cell Viability	Full ATR inhibition	100 nM	[1]

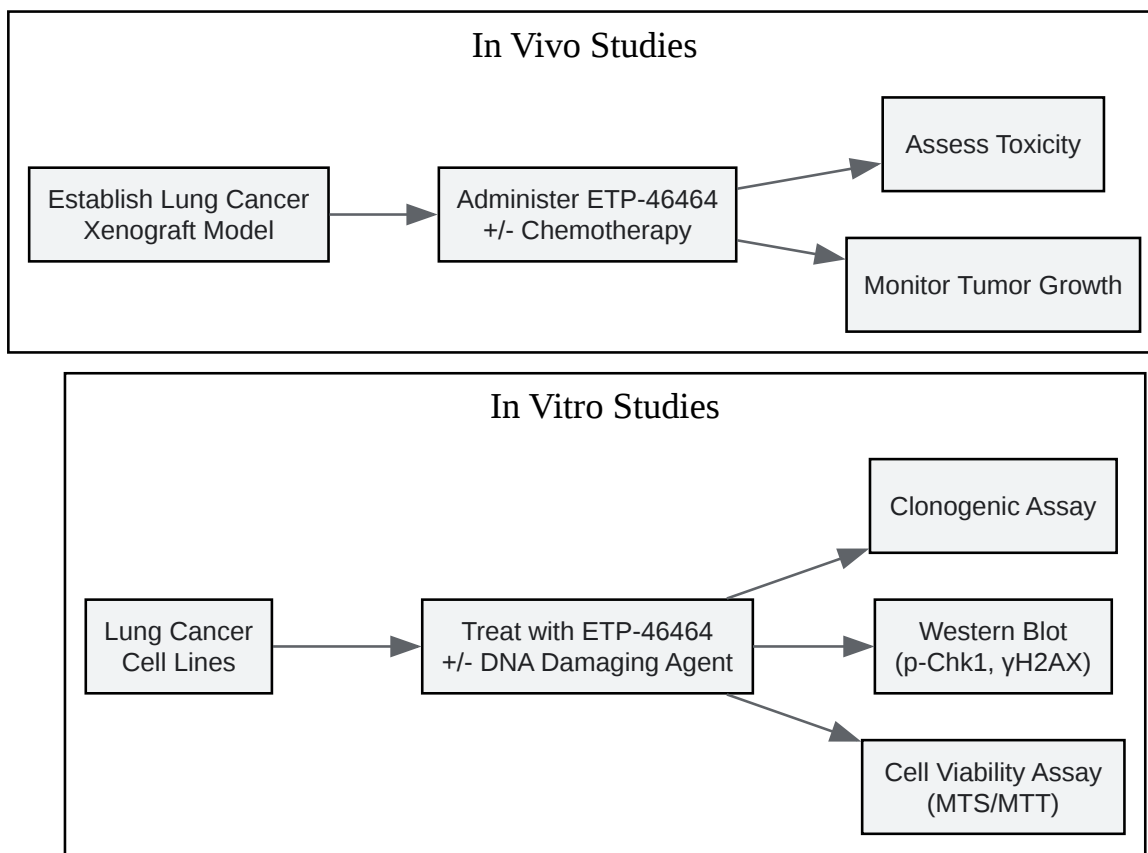
Note: Specific IC50 values for **ETP-46464** in a comprehensive panel of human lung cancer cell lines are not readily available in the public domain. Researchers are advised to determine the optimal concentration for their specific lung cancer cell line of interest empirically.

Mandatory Visualizations



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Caption: Signaling pathways modulated by **ETP-46464** in lung cancer.



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Caption: General experimental workflow for evaluating **ETP-46464**.

Experimental Protocols

Protocol 1: Cell Viability Assay (MTS/MTT)

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **ETP-46464** and assess its synergistic effects with other anti-cancer agents.

Materials:

- Human lung cancer cell lines (e.g., A549, H460, H23)
- Complete culture medium (e.g., RPMI-1640 with 10% FBS)
- 96-well plates

- **ETP-46464** (stock solution in DMSO)
- DNA damaging agent (e.g., Cisplatin)
- MTS or MTT reagent
- Plate reader

Procedure:

- Seed lung cancer cells in a 96-well plate at a density of 3,000-5,000 cells per well and allow them to adhere overnight.
- Prepare serial dilutions of **ETP-46464** in complete culture medium. For combination studies, also prepare serial dilutions of the DNA damaging agent.
- Treat the cells with varying concentrations of **ETP-46464** alone or in combination with the DNA damaging agent. Include a vehicle control (DMSO).
- Incubate the plates for 72 hours at 37°C in a 5% CO₂ incubator.
- Add MTS or MTT reagent to each well according to the manufacturer's instructions and incubate for 1-4 hours.
- Measure the absorbance at the appropriate wavelength using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ values using non-linear regression analysis.

Protocol 2: Western Blot Analysis for ATR Pathway Inhibition

Objective: To confirm the inhibition of ATR signaling by **ETP-46464** through the detection of phosphorylated Chk1 (p-Chk1).

Materials:

- Human lung cancer cell lines

- 6-well plates
- **ETP-46464**
- DNA damaging agent to induce ATR activity (e.g., Gemcitabine or UV radiation)
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels, transfer apparatus, and PVDF membranes
- Primary antibodies: anti-p-Chk1 (Ser345), anti-Chk1, anti-γH2AX, and a loading control (e.g., anti-β-actin or anti-GAPDH)
- HRP-conjugated secondary antibodies
- ECL substrate and imaging system

Procedure:

- Seed cells in 6-well plates and grow to 70-80% confluency.
- Pre-treat cells with the desired concentration of **ETP-46464** for 1-2 hours.
- Induce DNA damage by treating with gemcitabine (e.g., 1 μM for 4 hours) or exposing to UV radiation.
- Wash cells with ice-cold PBS and lyse with RIPA buffer.
- Determine protein concentration using a BCA assay.
- Perform SDS-PAGE and transfer proteins to a PVDF membrane.
- Block the membrane and incubate with primary antibodies overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies.

- Visualize protein bands using an ECL substrate and an imaging system. A decrease in the p-Chk1 signal in **ETP-46464** treated cells indicates ATR inhibition.[2]

Protocol 3: Clonogenic Survival Assay

Objective: To assess the long-term effect of **ETP-46464** on the reproductive integrity of lung cancer cells.

Materials:

- Human lung cancer cell lines
- 6-well plates
- **ETP-46464**
- Crystal violet staining solution (0.5% crystal violet in 25% methanol)

Procedure:

- Seed a low number of cells (e.g., 200-1000 cells per well, to be optimized for each cell line) in 6-well plates and allow them to attach overnight.
- Treat the cells with various concentrations of **ETP-46464** for 24 hours.
- Remove the drug-containing medium, wash with PBS, and add fresh complete medium.
- Incubate the plates for 10-14 days, allowing colonies to form.
- Fix the colonies with methanol and stain with crystal violet solution.
- Count the number of colonies (containing ≥ 50 cells) and calculate the surviving fraction for each treatment condition relative to the untreated control.

Protocol 4: In Vivo Xenograft Model Study

Objective: To evaluate the anti-tumor efficacy of **ETP-46464** in a preclinical lung cancer model.

Materials:

- Immunocompromised mice (e.g., athymic nude or NSG mice)
- Human lung cancer cell line (e.g., A549, H460)
- **ETP-46464** formulated for in vivo administration
- Chemotherapeutic agent (optional, for combination studies)
- Calipers for tumor measurement

Procedure:

- Subcutaneously inject lung cancer cells into the flank of the mice.
- Allow tumors to reach a palpable size (e.g., 100-200 mm³).
- Randomize mice into treatment groups (e.g., vehicle control, **ETP-46464** alone, chemotherapy alone, **ETP-46464** + chemotherapy).
- Administer the treatments according to a predetermined schedule (e.g., oral gavage daily for **ETP-46464**).
- Measure tumor volume with calipers every 2-3 days.
- Monitor animal body weight and overall health as a measure of toxicity.
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., western blot, immunohistochemistry).
- Plot tumor growth curves and calculate tumor growth inhibition (TGI).

Disclaimer: These protocols are intended as a general guide. Researchers should optimize conditions for their specific experimental setup.

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